

Mercaptoacetaldehyde physical properties boiling point and solubility

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Compound of Interest

Compound Name: *Mercaptoacetaldehyde*

Cat. No.: *B1617137*

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Technical Guide: Physical Properties of Mercaptoacetaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **mercaptoacetaldehyde** (CAS: 4124-63-4), specifically its boiling point and solubility. This document is intended to serve as a comprehensive resource for laboratory professionals, offering available quantitative data, detailed experimental protocols for property determination, and a visualization of the underlying chemical principles.

Core Physical Properties

Mercaptoacetaldehyde, also known as 2-sulfanylacetraldehyde, is a reactive organic compound containing both an aldehyde and a thiol functional group. These groups dictate its chemical behavior and physical properties.

Quantitative Data Summary

The physical properties of **mercaptoacetaldehyde** have been reported in various sources. The following table summarizes the available quantitative data for its boiling point and solubility. It is important to note the variability in the reported boiling points, which may be attributable to different experimental conditions (e.g., pressure) or the use of estimation methods.

Physical Property	Value	Conditions	Source(s)
Boiling Point	~130 °C	Not specified	[1]
84.0 °C	@ 760.00 mm Hg	[2]	
est. 146 °C	Not specified	[3]	
112.8 °C	@ 760 mmHg	[4]	
Water Solubility	Soluble	General	[1]
Slightly soluble	General	[2]	
205,600 mg/L (est.)	@ 25 °C	[2]	
190.59 g/L	@ 25 °C	[3]	
Solubility in Organic Solvents	Soluble in ethanol and ether	General	[1]
Soluble in alcohol	General	[2]	
Ethanol: 180.39 g/L	@ 25 °C	[3]	
Methanol: 433.71 g/L	@ 25 °C	[3]	
Isopropanol: 79.31 g/L	@ 25 °C	[3]	

Experimental Protocols

While specific experimental protocols for the determination of **mercaptoacetaldehyde**'s physical properties are not detailed in the available literature, standard methodologies for organic compounds would be employed. The following sections describe these general procedures.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile liquid like **mercaptoacetaldehyde**, several standard methods can be utilized.

1. Thiele Tube Method:

This microscale method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating source (Bunsen burner or oil bath).
- Procedure:
 - A small amount of the liquid sample is placed in the small test tube.
 - The capillary tube is inverted and placed inside the test tube with the sample.
 - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
 - The side arm of the Thiele tube is gently heated, allowing for even heat distribution by convection.
 - As the temperature rises, air trapped in the capillary tube will bubble out.
 - The temperature at which a steady stream of bubbles emerges from the capillary tube is noted.
 - The heat source is removed, and the liquid is allowed to cool.
 - The boiling point is the temperature at which the liquid is drawn back into the capillary tube.

2. Simple Distillation Method:

This method is suitable for larger sample volumes and also serves as a purification step.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:

- The liquid sample is placed in the distillation flask along with boiling chips.
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser.
- The flask is heated, and the liquid is brought to a boil.
- The vapor travels up into the condenser, where it cools and liquefies, and the distillate is collected in the receiving flask.
- The boiling point is the constant temperature observed on the thermometer during the distillation of the pure liquid.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For determining the solubility of a compound like **mercaptoacetaldehyde** in various solvents, the following general protocol, based on the OECD Guideline 105 for water solubility, can be adapted.

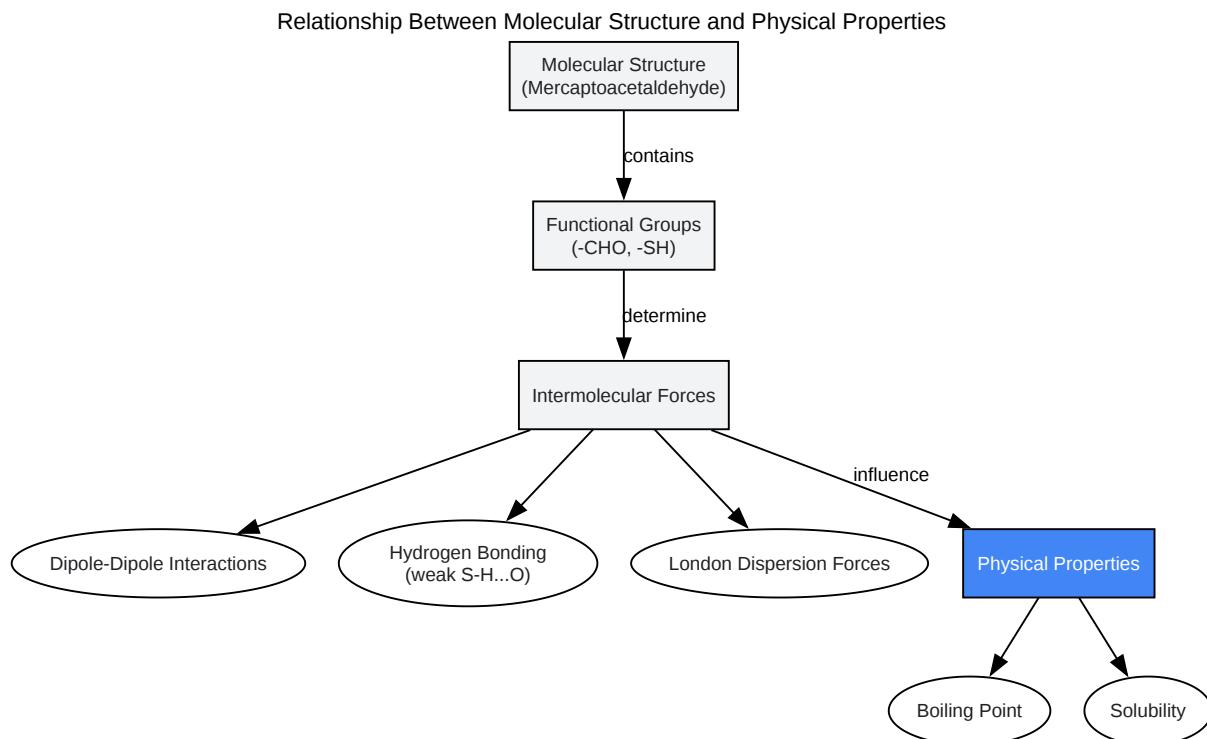
1. Flask Method (for solubilities > 10 g/L):

- Apparatus: Flask with a stirrer, constant temperature bath, analytical balance, filtration or centrifugation equipment, and a suitable analytical method for determining the concentration of the solute (e.g., HPLC, GC, UV-Vis spectroscopy).
- Procedure:
 - A predetermined amount of the solvent (e.g., water, ethanol) is placed in the flask and allowed to equilibrate to the desired temperature in the constant temperature bath.
 - An excess amount of **mercaptoacetaldehyde** is added to the solvent.
 - The mixture is stirred for a sufficient time to reach equilibrium (saturation). This can be determined by taking samples at different time points until the concentration remains constant.

- Once equilibrium is reached, the stirring is stopped, and the undissolved material is allowed to settle.
- A sample of the supernatant is carefully taken and separated from the undissolved solid by filtration or centrifugation.
- The concentration of **mercaptoacetaldehyde** in the clear, saturated solution is determined using a validated analytical method. This concentration represents the solubility at that temperature.

Logical Relationships in Physical Properties

The physical properties of a molecule like **mercaptoacetaldehyde** are a direct consequence of its molecular structure and the resulting intermolecular forces. The following diagram illustrates this relationship.



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Caption: Logical flow from molecular structure to physical properties.

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- To cite this document: BenchChem. [Mercaptoacetaldehyde physical properties boiling point and solubility]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1617137#mercaptopacetaldehyde-physical-properties-boiling-point-and-solubility>]

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